Technical Guide: Synthesis of Spiro[2.5]octan-1-amine Hydrochloride

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Compound of Interest

Compound Name:	*Spiro[2.5]octan-1-amine hydrochloride*
CAS No.:	*17202-91-4*
Cat. No.:	*B1404899*

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Executive Summary

Spiro[2.5]octan-1-amine hydrochloride (CAS: 138644-46-9 for free base analog ref) represents a critical structural motif in medicinal chemistry, offering a conformationally restricted bioisostere of cyclohexyl-ethylamines or substituted cyclopropanes. The spiro-fusion at the C3/C6 junction creates a unique steric vector that can enhance metabolic stability and receptor selectivity.

This guide details a robust, scalable synthesis pathway prioritizing the Carbenoid-Curtius Strategy. Unlike routes dependent on unstable spiro-ketone precursors, this pathway utilizes the high reactivity of exocyclic alkenes toward transition-metal catalyzed cyclopropanation to construct the spiro[2.5] system directly with the necessary C1-functionalization.

Target Molecule:

- IUPAC Name: **Spiro[2.5]octan-1-amine hydrochloride**
- Formula: $C_8H_{15}N \cdot HCl$

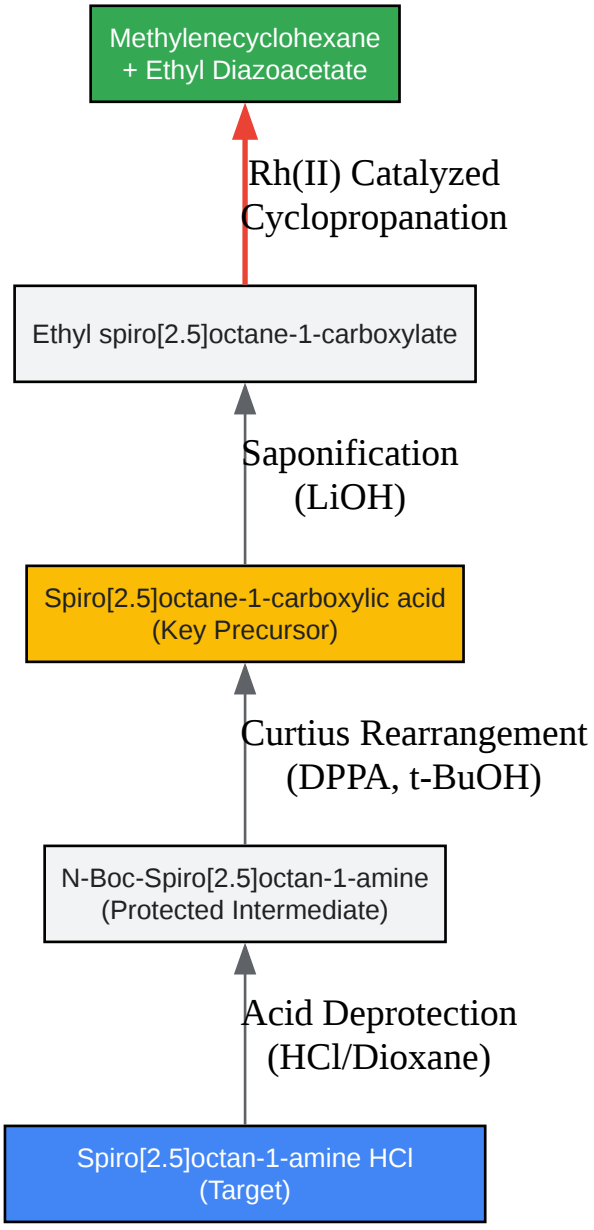
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- Key Structural Feature: Primary amine attached directly to the cyclopropane ring of the spiro-fused system.

Retrosynthetic Analysis

The most logical disconnection for C1-functionalized spiro[2.5]octanes is at the cyclopropane ring formation. Retrosynthesis reveals Methylenecyclohexane as the ideal starting material. The amine functionality is installed via a degradation of the corresponding carboxylic acid, which in turn is accessible via carbenoid addition.

Logic Flow (DOT Visualization)



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Figure 1: Retrosynthetic strategy isolating the cyclopropane ring closure as the complexity-generating step.

Synthesis Pathway: The Carbenoid-Curtius Route

This pathway is selected for its high atom economy in the ring-forming step and the safety profile of the modified Curtius rearrangement compared to Hofmann or Schmidt degradations.

Phase 1: Construction of the Spiro-Skeleton

The formation of the spiro[2.5]octane core is achieved by reacting methylenecyclohexane with ethyl diazoacetate (EDA). Rhodium(II) acetate dimer is the catalyst of choice, stabilizing the carbene intermediate to prevent competitive C-H insertion reactions.

Phase 2: Functional Group Interconversion

The resulting ester is hydrolyzed to the carboxylic acid. The acid undergoes a Curtius rearrangement using Diphenylphosphoryl azide (DPPA) to form an isocyanate intermediate, which is trapped in situ by tert-butanol to yield the Boc-protected amine.

Phase 3: Salt Formation

Quantitative deprotection using anhydrous HCl yields the final hydrochloride salt.

Process Summary Table

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Step	Transformation	Reagents	Key Parameter (CPP)	Typical Yield
1	Cyclopropanation	Methylenecyclohexane, EDA, $Rh_2(OAc)_4$	Slow addition of EDA (Safety/Selectivity)	75-85%
2	Saponification	LiOH, THF/H_2O	Complete removal of EtOH	>95%
3	Curtius Rearrangement	DPPA, Et_3N, t-BuOH	Anhydrous conditions, Temp control	70-80%
4	Deprotection	4M HCl in Dioxane	Moisture exclusion	>90%

Detailed Experimental Protocols

Step 1: Ethyl spiro[2.5]octane-1-carboxylate

Reaction Principle: Transition-metal catalyzed decomposition of diazo compounds to metal-carbenoids, followed by [2+1] cycloaddition.

- Setup: Flame-dry a 3-neck round-bottom flask (RBF) equipped with a reflux condenser, nitrogen inlet, and a pressure-equalizing addition funnel.
- Charge: Add Methylenecyclohexane (1.0 equiv, e.g., 9.6 g, 100 mmol) and $Rh_2(OAc)_4$ (0.5 mol%, 220 mg) to the flask. Dissolve in anhydrous dichloromethane (DCM, 50 mL).
- Addition: Dissolve Ethyl Diazoacetate (EDA) (1.2 equiv, 13.7 g) in DCM (20 mL). Load into the addition funnel.
- Execution: Heat the catalyst mixture to a gentle reflux. Add the EDA solution dropwise over 4-6 hours. Note: Slow addition is critical to minimize dimerization of the carbene to diethyl fumarate/maleate.

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- Workup: Once gas evolution ceases, cool to room temperature. Filter through a pad of celite to remove the catalyst. Concentrate the filtrate in vacuo.
- Purification: Purify the residue via vacuum distillation or flash chromatography (Hexanes/EtOAc 95:5) to obtain the ester as a colorless oil.

Step 2: Spiro[2.5]octane-1-carboxylic acid[1]

- Charge: Dissolve the ester (10 g) in a mixture of THF (60 mL) and water (20 mL).
- Reaction: Add Lithium Hydroxide monohydrate (3.0 equiv). Stir vigorously at 60°C for 12 hours.
- Workup: Concentrate to remove THF. Acidify the aqueous residue to pH ~2 using 1M HCl.
- Isolation: Extract with EtOAc (3 x 50 mL). Dry combined organics over Na_2SO_4 and concentrate to yield the carboxylic acid as a white solid. Yield is typically quantitative; no further purification needed.

Step 3: tert-Butyl spiro[2.5]octan-1-ylcarbamate (Boc-Intermediate)

Reaction Principle: The Shioiri modification of the Curtius rearrangement avoids the isolation of explosive acyl azides.

- Setup: Dry 2-neck RBF under nitrogen.
- Charge: Add Spiro[2.5]octane-1-carboxylic acid (5.0 g, 32.4 mmol) and Triethylamine (1.1 equiv, 3.6 g) to anhydrous tert-butanol (t-BuOH, 80 mL).
- Activation: Add Diphenylphosphoryl azide (DPPA) (1.1 equiv, 9.8 g) dropwise at room temperature.
- Rearrangement: Heat the mixture to reflux (85°C) for 12-16 hours. Mechanism: The acyl azide forms in situ, rearranges to the isocyanate upon heating, and is trapped by t-BuOH.
- Workup: Cool and concentrate. Dissolve residue in EtOAc, wash with 5% $NaHCO_3$ (remove phosphate byproducts), water, and brine.

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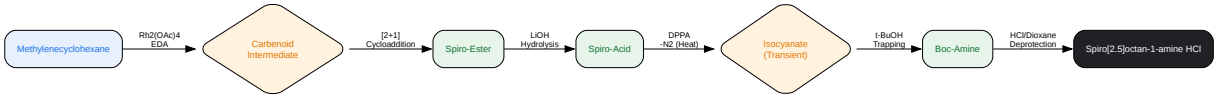
- Purification: Flash chromatography (Hexanes/EtOAc 9:1) yields the Boc-protected amine.[1]

Step 4: Spiro[2.5]octan-1-amine Hydrochloride

- Reaction: Dissolve the Boc-amine (4.0 g) in anhydrous 1,4-dioxane (10 mL).
- Deprotection: Add 4M HCl in dioxane (10 equiv, 45 mL) at 0°C. Warm to room temperature and stir for 2 hours.
- Isolation: The product often precipitates as a white solid. Dilute with diethyl ether (50 mL) to complete precipitation.
- Filtration: Filter the solid under nitrogen (hygroscopic). Wash with ether.[2][3][4]
- Drying: Dry under high vacuum to afford **Spiro[2.5]octan-1-amine hydrochloride**.

Mechanistic & Workflow Visualization

Reaction Scheme (DOT)



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Figure 2: Sequential transformation from alkene to amine salt via carbenoid and nitrene intermediates.

Critical Safety & Quality Control

Safety Considerations

- Ethyl Diazoacetate (EDA): Potentially explosive and toxic. Do not heat undiluted. Perform all reactions behind a blast shield.

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- Azides (DPPA): While DPPA is safer than sodium azide, the acyl azide intermediate is energetic. Ensure the reaction vessel is vented to handle N_2 release.
- Rhodium Residues: Ensure thorough purification (Celite filtration/Column) to remove heavy metals, especially for pharmaceutical applications.

Analytical Validation (Expected Data)

- ^{1}H NMR (DMSO-d_6):
  - Amine protons: Broad singlet δ 8.0-8.5 ppm (NH_3^+).
  - Cyclopropane C1-H: Multiplet δ 2.2-2.5 ppm.
  - Cyclopropane CH_2: Multiplets δ 0.6-1.0 ppm (characteristic high-field shift).
  - Cyclohexane ring: Multiplets δ 1.2-1.8 ppm.
- Mass Spectrometry: ESI+ m/z ~ 126.1 $[M+H]^+$ (Free base).

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